

Application Note: Generation of an SC1 Knockout Cell Line using CRISPR/Cas9

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| | |
|----------------|---------|
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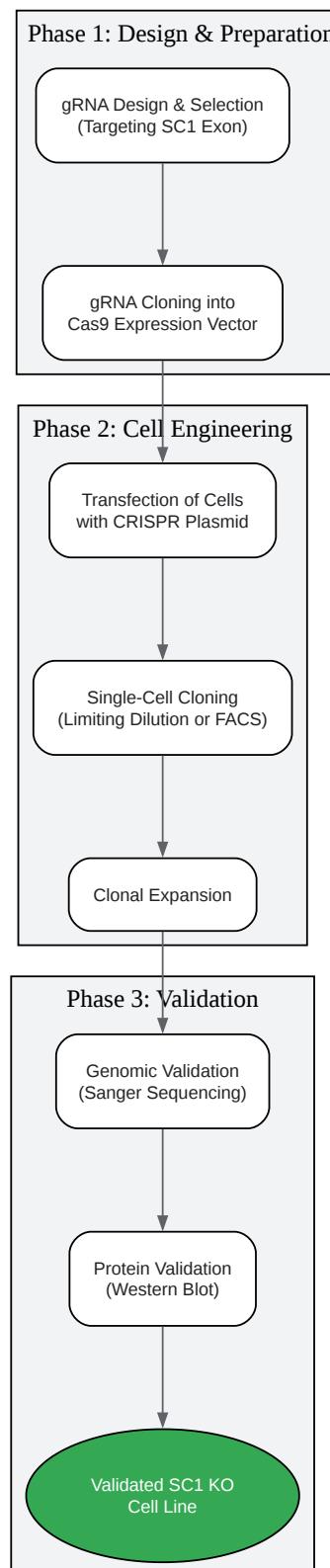
Introduction

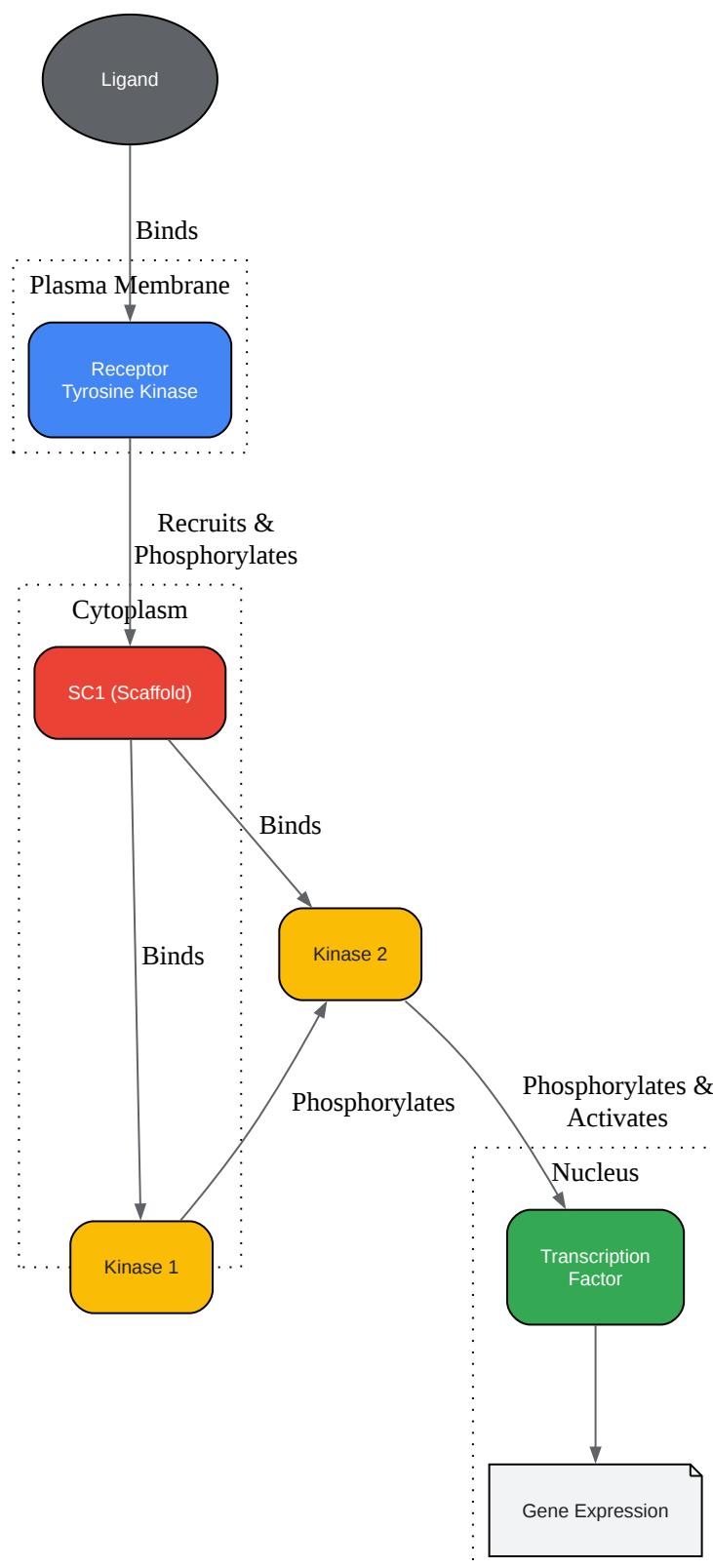
The CRISPR/Cas9 system is a powerful and versatile genome-editing tool that allows for the precise modification of DNA sequences in living cells.^[1] This technology can be harnessed to create knockout (KO) cell lines by introducing targeted mutations, such as insertions or deletions (indels), within a gene of interest. These mutations often lead to frameshifts and the creation of premature stop codons, resulting in the functional ablation of the target protein.^{[2][3]}

This application note provides a comprehensive guide for researchers, scientists, and drug development professionals on the generation and validation of a knockout cell line for the hypothetical scaffold protein SC1. Creating knockout cell lines is a crucial step for studying gene function, modeling diseases, and validating drug targets.^{[4][5]} The following protocols and guidelines describe the key stages of the workflow, from initial guide RNA (gRNA) design to the final validation of the knockout cell line at both the genomic and proteomic levels.

Experimental Workflow & Protocols

The generation of a CRISPR knockout cell line involves a multi-step process that requires careful planning and execution.^{[1][5]} The overall workflow is depicted below, followed by detailed protocols for each major step.



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